

Diisobutyl Glutarate: A Technical Overview of Its Properties and Applications

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Compound of Interest

Compound Name: *Diisobutyl glutarate*

Cat. No.: *B1615162*

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Introduction

Diisobutyl glutarate (DIBG) is a diester of glutaric acid and isobutanol. It is a high-boiling point, colorless liquid with a mild odor.[1] DIBG is recognized for its utility as a plasticizer, a solvent in coatings and inks, and as an ingredient in cosmetic formulations.[2][3] This technical guide provides a comprehensive overview of the known physicochemical, toxicological, and application-specific properties of **Diisobutyl glutarate**, with a focus on presenting quantitative data and relevant experimental contexts. While extensive research into truly novel properties of DIBG is limited in publicly available literature, this document consolidates the current understanding of this compound.

Physicochemical Properties

The fundamental physical and chemical characteristics of **Diisobutyl glutarate** are summarized in the table below. This data is essential for its application in various formulations and for predicting its environmental fate and transport.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₄ O ₄	[4][5]
Molecular Weight	244.33 g/mol	[4]
CAS Number	71195-64-7	[4][5]
IUPAC Name	bis(2-methylpropyl) pentanedioate	[4]
Boiling Point	237 °C	[5]
Density	0.955 g/mL at 25 °C	[2]
Vapor Pressure	0.01 mmHg at 20 °C	[2]
Flash Point	133 °C (272 °F)	[2]
Water Solubility	<0.1 wt% at 25 °C	[2]
logP (o/w)	3.316 (estimated)	[6]

Toxicological Profile

The toxicological data for **Diisobutyl glutarate** is crucial for assessing its safety in consumer and industrial applications. The EPA has classified it as a chemical expected to be of low concern based on experimental and modeled data.[4] A 2020 study investigated its toxicological basis for the derivation of EU-LCI (Lowest Concentration of Interest) values for indoor air quality.[7]

Endpoint	Observation	Reference
GHS Classification	Not classified as hazardous	[4]
EPA Safer Chemical Status	Green half-circle: Expected to be of low concern	[4]
Toxicokinetics	Assumed to be metabolized to glutaric acid and isobutanol by carboxylesterases.	[7]
Indoor Air Concentrations	Maximum concentration of 710 µg/m ³ found in a study of 369 indoor air samples.	[7]

Applications and Material Properties

Diisobutyl glutarate is primarily utilized for its solvent and plasticizing properties. It is often part of a refined mixture with diisobutyl adipate and diisobutyl succinate, known as DBE-IB.[2] This mixture is valued for its low vapor pressure, biodegradability, and excellent thermal and hydrolytic stability.[2]

Key Applications:

- Coalescing Agent in Waterborne Coatings: DIBG helps in film formation, extends the open time of the paint, and improves abrasion resistance.[2][3]
- Solvent in Solvent-based Coatings and Inks: It acts as a tail solvent, improving leveling and preventing pinholes.[2]
- Cleaning Solvent: It can be blended with hydrocarbons to solubilize polar soils.[2]
- Plasticizer: Used to soften brittle materials.[8]
- Cosmetic Ingredient: Utilized in various cosmetic formulations.[4][8]

Experimental Protocols

Representative Experimental Protocol: Evaluation as a Coalescing Agent in Latex Paints

While specific novel experimental protocols for DIBG are not readily available, a general procedure for evaluating its efficacy as a coalescing agent in a latex paint formulation is outlined below. This is a common application for DIBG.

Objective: To determine the Minimum Film Formation Temperature (MFFT) of a latex paint formulation containing **Diisobutyl glutarate** as a coalescing agent.

Materials:

- Latex emulsion (e.g., acrylic, vinyl acrylic)
- Pigments and fillers (e.g., titanium dioxide, calcium carbonate)
- Thickeners, dispersants, and other additives
- **Diisobutyl glutarate**
- Deionized water
- MFFT bar apparatus
- Drawdown bar

Procedure:

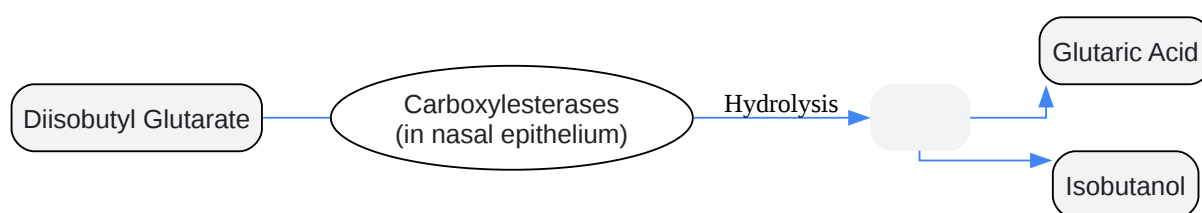
- Formulation Preparation: Prepare a base latex paint formulation without a coalescing agent.
- Addition of DIBG: To separate batches of the base paint, add varying concentrations of **Diisobutyl glutarate** (e.g., 2%, 4%, 6% by weight of latex solids). Ensure thorough mixing.
- MFFT Measurement: a. Place the MFFT bar on a level surface. The bar has a temperature gradient along its length. b. Apply a uniform film of the paint formulation across the MFFT bar using a drawdown bar. c. Allow the film to dry. d. Observe the point on the bar where the film transitions from a continuous, clear film to a cracked, opaque one. e. The temperature at this transition point is the MFFT.

- Analysis: Compare the MFFT values for the different concentrations of DIBG. A lower MFFT indicates a more effective coalescing agent.

Diagrams

Metabolic Pathway of Diisobutyl Glutarate

The presumed metabolic pathway of **Diisobutyl glutarate** in biological systems involves hydrolysis by carboxylesterases into its constituent acid and alcohol.

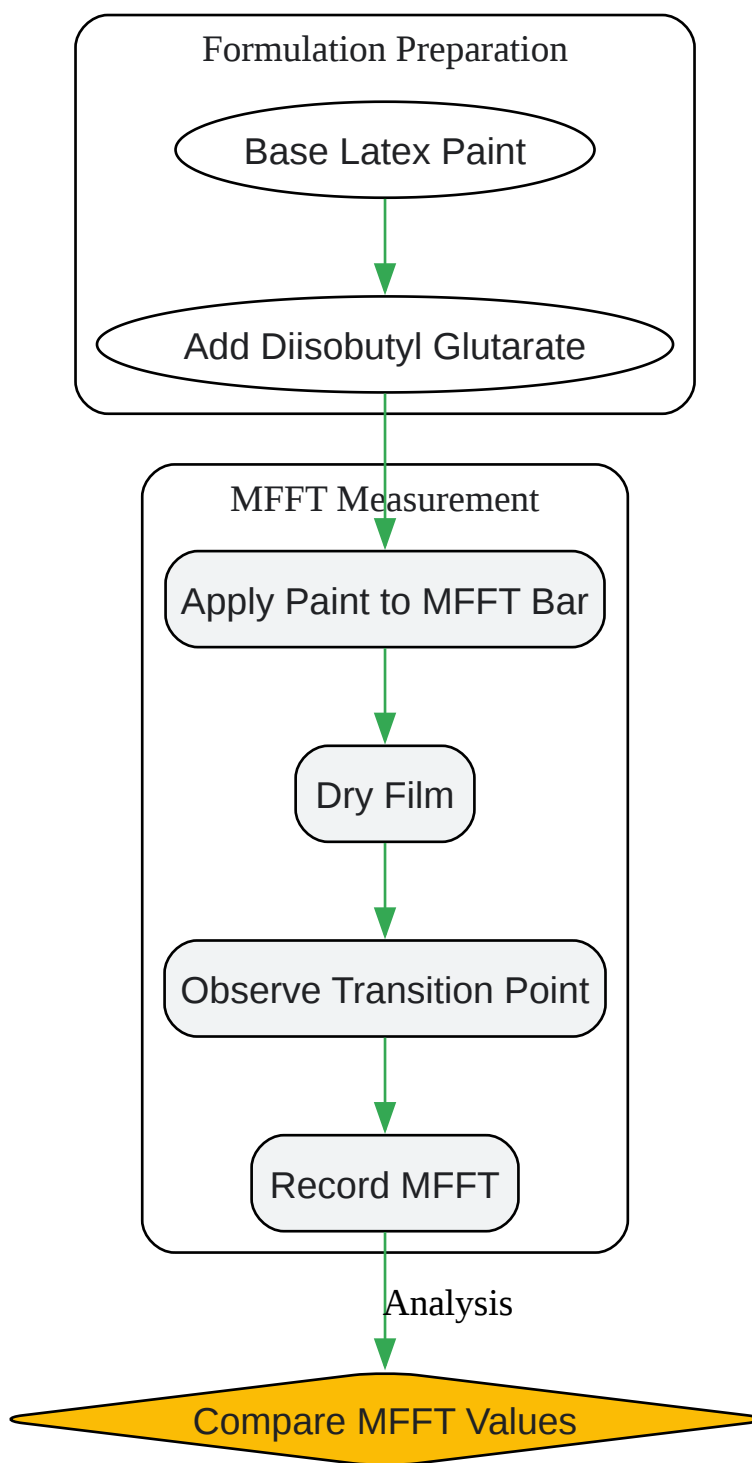


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Caption: Presumed metabolic hydrolysis of **Diisobutyl glutarate**.

Experimental Workflow for MFFT Determination

The following diagram illustrates the workflow for determining the Minimum Film Formation Temperature (MFFT) of a paint formulation containing **Diisobutyl glutarate**.



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Caption: Workflow for MFFT determination of a paint formulation.

Conclusion

Diisobutyl glutarate is a well-characterized compound with established applications, primarily as a solvent and plasticizer. Its favorable toxicological profile and physical properties, such as low vapor pressure and biodegradability, make it a suitable component in a variety of industrial and consumer products. While the current body of scientific literature does not point to significant "novel" properties in the sense of new biological activities or groundbreaking applications, its existing characteristics continue to be of interest for formulation science and material chemistry. Future research may yet uncover new functionalities for this versatile diester.

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